

potential mechanism of action of 4-((4-Methylpiperazin-1-yl)methyl)benzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-((4-Methylpiperazin-1-yl)methyl)benzonitrile

Cat. No.: B018828

[Get Quote](#)

Введение: Отсутствие данных о механизме действия

Всесторонний анализ научной и патентной литературы не выявил опубликованных исследований, посвященных биологической активности и механизму действия 4-((4-метилпиперазин-1-ил)метил)бензонитрила. На сегодняшний день данное соединение рассматривается преимущественно как ключевой промежуточный продукт в синтезе более сложных фармацевтических субстанций, в частности, противоопухолевого препарата Иматиниб.[1][2] Таким образом, настоящий технический обзор фокусируется на его химическом синтезе, свойствах и роли в разработке лекарственных средств.

Химические и физические свойства

Основные физико-химические характеристики 4-((4-метилпиперазин-1-ил)метил)бензонитрила сведены в Таблицу 1 для удобства исследователей.

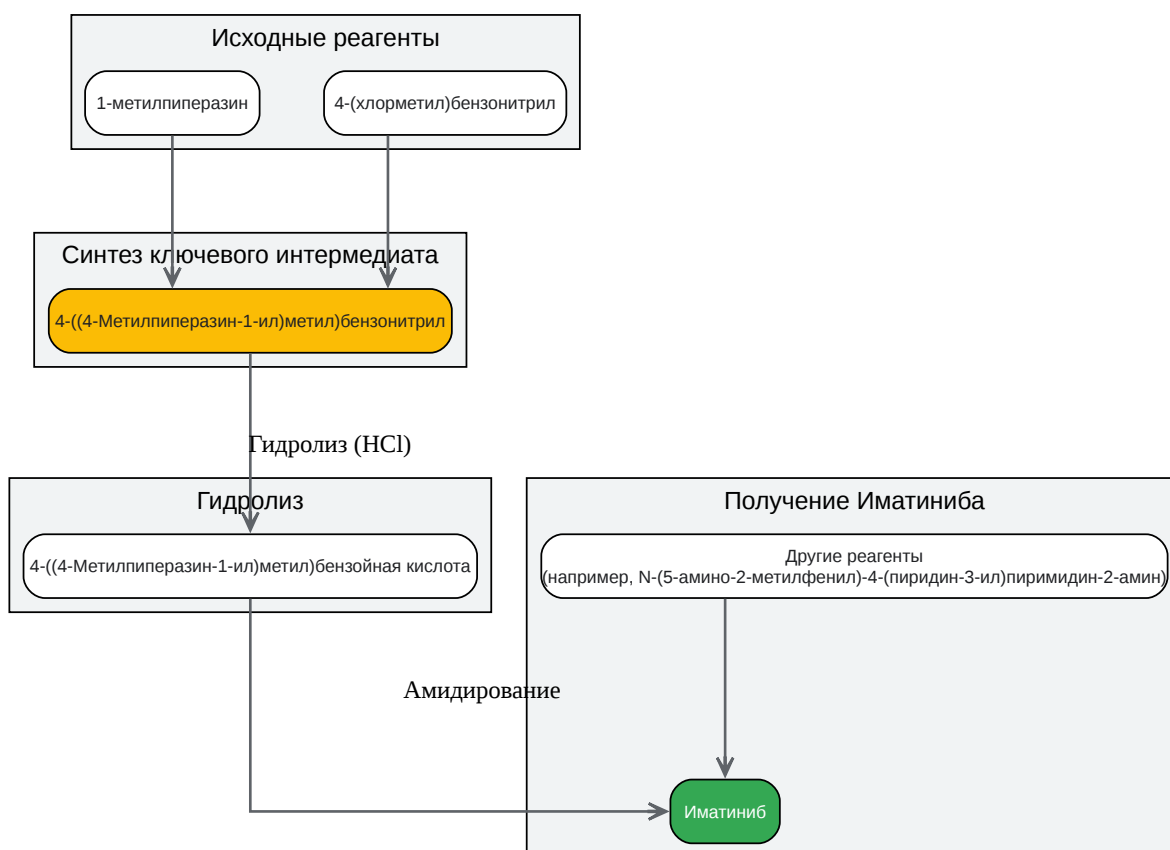
Таблица 1. Физико-химические свойства 4-((4-метилпиперазин-1-ил)метил)бензонитрила

Свойство	Значение	Источник
Молекулярная формула	C ₁₃ H ₁₇ N ₃	[3][4]
Молекулярная масса	215.3 г/моль	[4]
Номер CAS	125743-63-7	[4][5]
Название IUPAC	4-((4-methylpiperazin-1-yl)methyl)benzonitrile	
InChI Key	IVSYNRMJMLDSIB-UHFFFAOYSA-N	[4]
Физическое состояние	Твердое вещество	
Чистота (коммерческие образцы)	≥97%	[4]

Роль в синтезе Иматиниба

4-((4-метилпиперазин-1-ил)метил)бензонитрил является важным строительным блоком для получения 4-((4-метилпиперазин-1-ил)метил)бензойной кислоты, которая, в свою очередь, является ключевым прекурсором в многостадийном синтезе Иматиниба.[1][2] Иматиниб — это ингибитор тирозинкиназ, применяемый в терапии хронического миелолейкоза и других видов рака.

Ниже представлена общая схема синтеза, иллюстрирующая место данного соединения в процессе получения Иматиниба.



[Click to download full resolution via product page](#)

Схема 1. Упрощенный путь синтеза Иматиниба через 4-((4-метилпиперазин-1-ил)метил)бензонитрил.

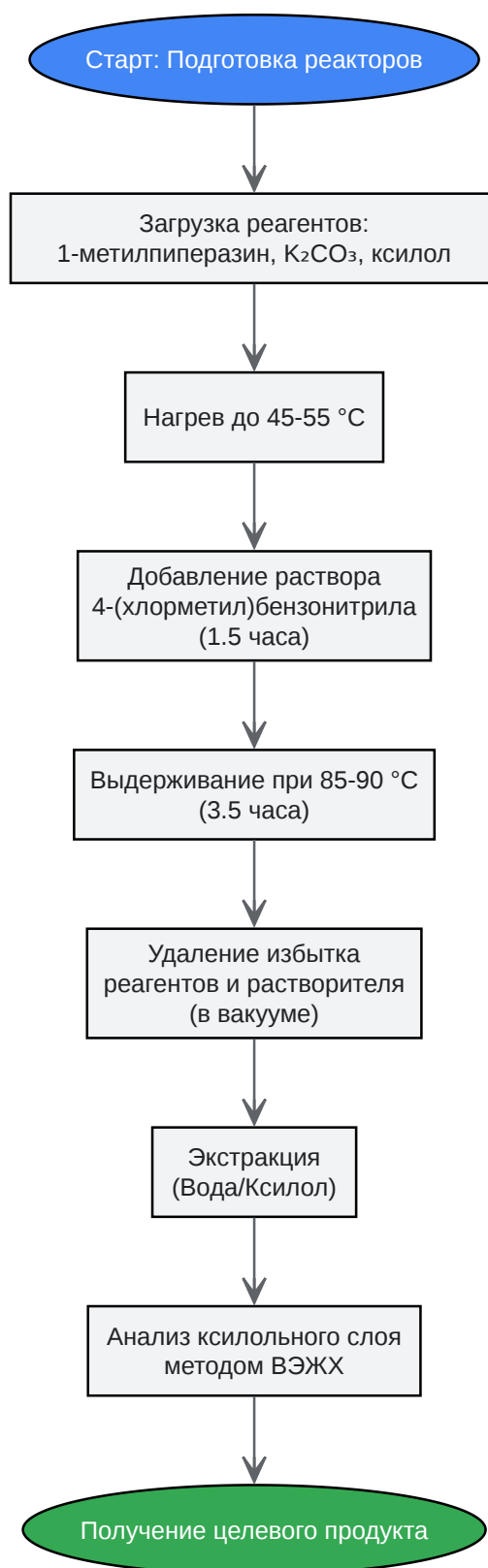
Методология синтеза

Один из распространенных методов получения 4-((4-метилпиперазин-1-ил)метил)бензонитрила включает реакцию алкилирования 1-метилпиперазина 4-(хлорметил)бензонитрилом.^[1]

Протокол эксперимента:

- Подготовка реакционной смеси: В реакционный сосуд, снабженный мешалкой и системой контроля температуры, помещают 1-метилпиперазин, карбонат калия (в качестве основания) и ксилол (в качестве растворителя).
- Нагрев: Смесь нагревают до 45-55 °С.
- Добавление реагента: Медленно, в течение 1.5 часов, к смеси добавляют раствор 4-(хлорметил)бензонитрила в ксилоле, поддерживая температуру в указанном диапазоне.
- Выдерживание: После завершения добавления реакционную смесь выдерживают при температуре 85-90 °С в течение 3.5 часов для завершения реакции.
- Выделение продукта: Избыток 1-метилпиперазина и растворитель удаляют в вакууме. Остаток экстрагируют водой и ксилолом. Целевой продукт, 4-((4-метилпиперазин-1-ил)метил)бензонитрил, находится в ксилольном слое.
- Контроль качества: Чистоту продукта и полноту протекания реакции контролируют методом высокоэффективной жидкостной хроматографии (ВЭЖХ).

Ниже представлена визуализация рабочего процесса данного синтеза.



[Click to download full resolution via product page](#)

Схема 2. Рабочий процесс синтеза 4-((4-метилпиперазин-1-ил)метил)бензонитрила.

Потенциальные направления для будущих исследований

Хотя прямых данных о биологической активности 4-((4-метилпиперазин-1-ил)метил)бензонитрила нет, исследования родственных структур могут указать на потенциальные области для скрининга. Например, производные 2-((4-арилпиперазин-1-ил)метил)бензонитрила продемонстрировали активность в качестве ингибиторов вируса гепатита С, блокируя его проникновение в клетку.[6] Это указывает на то, что бензонитрильный скаффолд с пиперазиновым заместителем может служить основой для разработки соединений с различной биологической активностью. Дальнейшие исследования могли бы включать скрининг данного соединения на противовирусную, противоопухолевую или иную фармакологическую активность для "де-орфанизации" его потенциальных молекулярных мишеней.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. researchgate.net [researchgate.net]
- 3. 4-((4-Methylpiperazin-1-yl)methyl)benzonitrile | C₁₃H₁₇N₃ | CID 7537612 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-((4-Methylpiperazin-1-yl)methyl)benzonitrile [cymitquimica.com]
- 5. 125743-63-7|4-((4-Methylpiperazin-1-yl)methyl)benzonitrile|BLD Pharm [bldpharm.com]
- 6. 2-((4-Arylpiperazin-1-yl)methyl)benzonitrile Derivatives as Orally Available Inhibitors of Hepatitis C Virus with a Novel Mechanism of Action - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [potential mechanism of action of 4-((4-Methylpiperazin-1-yl)methyl)benzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b018828#potential-mechanism-of-action-of-4-4-methylpiperazin-1-yl-methyl-benzonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com